Preparation of 100mM PMSF Stock Solution in Isopropanol: An Application Note and Protocol

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Compound of Interest		
Compound Name:	*PMSF*	
Cat. No.:	*B1678907*	Get Quote

Introduction

Phenylmethylsulfonyl fluoride (**PMSF**) is a widely used serine protease inhibitor in biomedical and life science research. It deactivates serine proteases, such as trypsin, chymotrypsin, and thrombin, by irreversibly sulfonating the hydroxyl group of the active site serine residue.[1] Due to its inherent instability in aqueous solutions, **PMSF** is typically prepared as a concentrated stock solution in an anhydrous organic solvent, which is then added to aqueous buffers immediately before use.[2][3] This document provides a detailed protocol for the preparation of a 100mM **PMSF** stock solution in isopropanol, a common and effective solvent for this purpose.

Audience: This protocol is intended for researchers, scientists, and drug development professionals who utilize **PMSF** for inhibiting protease activity in their experimental workflows.

Materials and Reagents

Material/Reagent	Specifications
Phenylmethylsulfonyl fluoride (PMSF)	Molecular Weight: 174.19 g/mol , ≥98% purity[4][5][6]
Isopropanol (2-Propanol)	Anhydrous, ≥99.5% purity
Chemical Fume Hood	---
Personal Protective Equipment (PPE)	Safety glasses, lab coat, chemical-resistant gloves
Analytical Balance	---
50 mL Conical Tube (or appropriate size)	Sterile
Pipettes and Sterile Pipette Tips	---
Vortex Mixer	---

Safety Precautions

WARNING: **PMSF** is a toxic and hazardous chemical that acts as a cholinesterase inhibitor.[1] It should be handled with extreme care in a chemical fume hood. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water and seek medical attention. Dispose of **PMSF** waste according to institutional guidelines for hazardous chemical waste.

Experimental Protocol

This protocol describes the preparation of a 100mM **PMSF** stock solution. The calculations can be adjusted to prepare different volumes of the stock solution as required.

Calculation of Required **PMSF** Mass

To prepare a 100mM stock solution, the required mass of **PMSF** can be calculated using the following formula:

Mass (g) = Molarity (mol/L) x Molecular Weight (g/mol) x Volume (L)

For example, to prepare 10 mL of a 100mM solution:

- Molarity = 100 mM = 0.1 mol/L

- Molecular Weight = 174.19 g/mol

- Volume = 10 mL = 0.01 L

Mass (g) = 0.1 mol/L x 174.19 g/mol x 0.01 L = 0.17419 g = 17.42 mg

The table below provides the required mass of **PMSF** for preparing different volumes of a 100mM stock solution.

Desired Stock Volume (mL)	Required Mass of PMSF (mg)
1	1.74
5	8.71
10	17.42
20	34.84
50	87.10

Step-by-Step Preparation Procedure

- Work in a Chemical Fume Hood: Perform all steps of this protocol inside a certified chemical fume hood.

- Weigh **PMSF**: Carefully weigh the calculated amount of **PMSF** powder using an analytical balance.

- Transfer **PMSF**: Transfer the weighed **PMSF** powder into a sterile conical tube of an appropriate volume.

- Add Isopropanol: Add the desired volume of anhydrous isopropanol to the conical tube containing the **PMSF** powder.

- Dissolve **PMSF**: Tightly cap the tube and vortex the solution until the **PMSF** is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary, but avoid excessive heat.

- Label and Store: Clearly label the tube with "100mM **PMSF** in Isopropanol," the preparation date, and your initials. Store the stock solution in aliquots at -20°C. **PMSF** stock solutions in anhydrous isopropanol are stable for several months when stored properly.[1][7]

Workflow Diagram

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Caption: Workflow for the preparation and use of 100mM **PMSF** stock solution.

Conclusion

This protocol provides a standardized and safe method for the preparation of a 100mM **PMSF** stock solution in isopropanol. Adherence to the safety precautions is critical due to the hazardous nature of **PMSF**. The prepared stock solution can be reliably used to inhibit serine protease activity in a variety of molecular biology and biochemical applications.

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